

# Physical properties of trans-1-Cinnamylpiperazine like melting and boiling points.

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## Compound of Interest

Compound Name: *trans-1-Cinnamylpiperazine*

Cat. No.: B099036

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## Technical Guide: Physicochemical Properties of trans-1-Cinnamylpiperazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **trans-1-Cinnamylpiperazine**, a key intermediate in the synthesis of various pharmacologically active compounds. This document outlines its known melting and boiling points, provides detailed hypothetical experimental protocols for their determination, and explores its role in synthetic pathways leading to compounds with significant biological activity.

## Core Physical Properties

**trans-1-Cinnamylpiperazine** is a piperazine derivative that presents as a solid at room temperature.[\[1\]](#)[\[2\]](#) Its core physical characteristics are summarized in the table below.

Physical Property	Value	Reference
Melting Point	39-44 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	129 °C at 1 mm Hg	<a href="#">[2]</a> <a href="#">[3]</a>

# Experimental Protocols

While the physical properties of **trans-1-Cinnamylpiperazine** are widely cited in chemical literature, detailed experimental procedures for their determination are not readily available in contemporary publications. The following sections describe standard and widely accepted methodologies for measuring the melting and boiling points of a solid organic compound like **trans-1-Cinnamylpiperazine**.

## Determination of Melting Point

The melting point of **trans-1-Cinnamylpiperazine** can be determined using the capillary method with a calibrated melting point apparatus.

Methodology:

- Sample Preparation: A small, finely powdered sample of crystalline **trans-1-Cinnamylpiperazine** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a calibrated digital melting point apparatus.
- Heating and Observation: The sample is heated at a controlled rate. An initial rapid heating phase can be employed to approach the expected melting range, followed by a slower heating rate (1-2 °C per minute) near the melting point to ensure accuracy.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid phase has transitioned to a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

## Determination of Boiling Point (Under Reduced Pressure)

Given that **trans-1-Cinnamylpiperazine** has a high boiling point at atmospheric pressure, distillation under reduced pressure is the standard method to determine its boiling point without decomposition.

## Methodology:

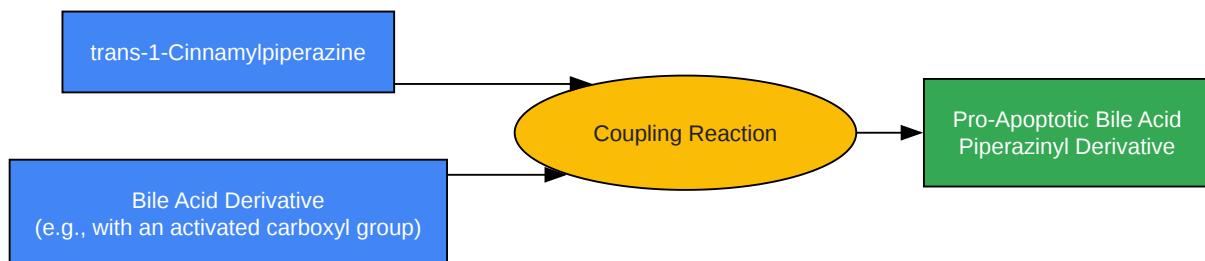
- Apparatus Setup: A small-scale distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum pump with a manometer to monitor the pressure.
- Sample and Boiling Chips: The round-bottom flask is charged with **trans-1-Cinnamylpiperazine** and a few boiling chips to ensure smooth boiling.
- Distillation: The system is evacuated to the desired pressure (e.g., 1 mm Hg). The flask is then gently heated.
- Data Recording: The temperature is recorded when the vapor condensation on the thermometer bulb is in equilibrium with the liquid, and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

## Synthetic Utility and Biological Relevance

**trans-1-Cinnamylpiperazine** serves as a versatile building block in organic synthesis, particularly in the development of novel therapeutic agents.

## Precursor to Pro-Apoptotic Agents

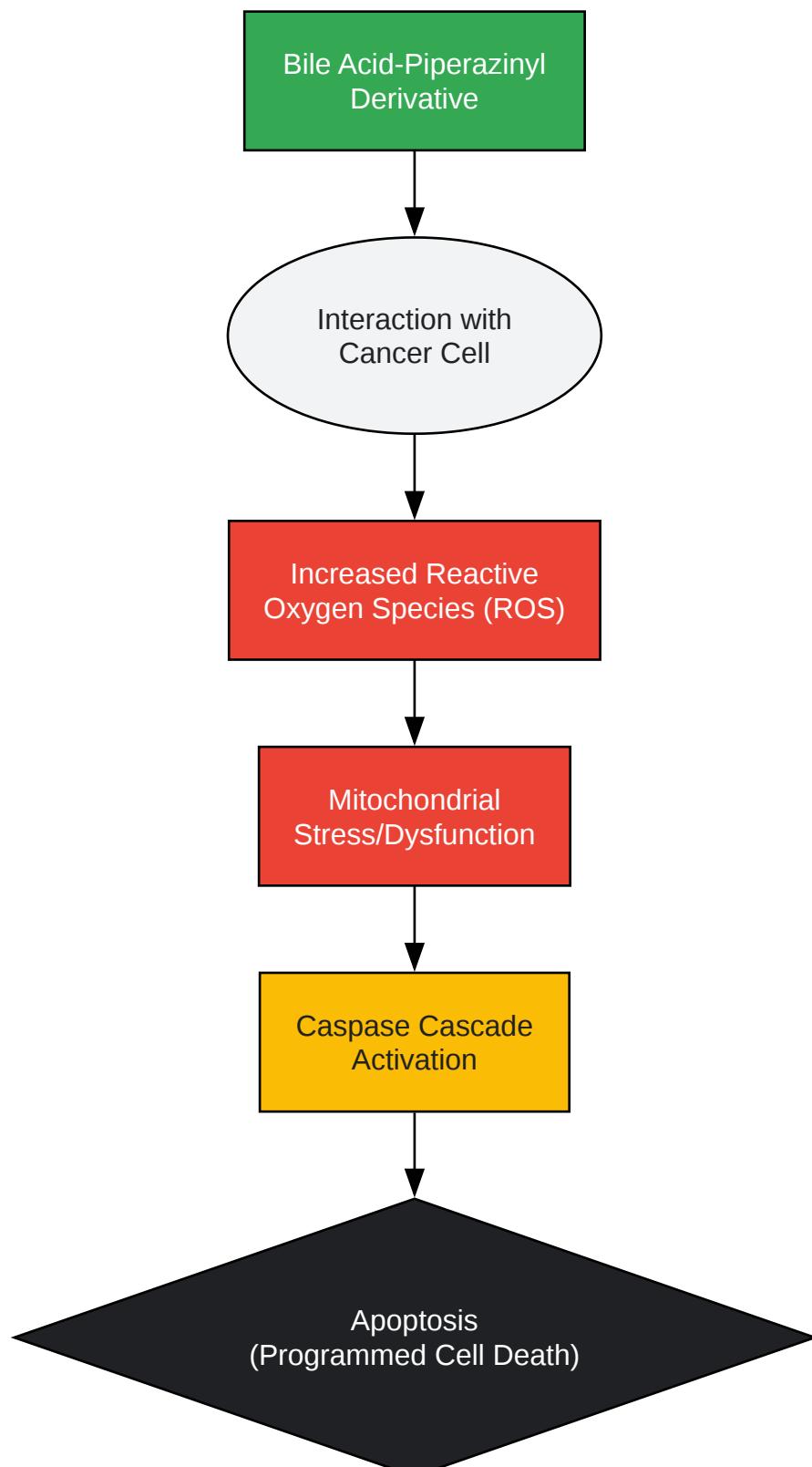
**trans-1-Cinnamylpiperazine** is utilized in the synthesis of bile acid piperazinyl derivatives, which have demonstrated pro-apoptotic properties in human carcinoma cell lines.<sup>[2]</sup> The general synthetic scheme involves the coupling of the piperazine moiety of **trans-1-Cinnamylpiperazine** with a bile acid derivative.

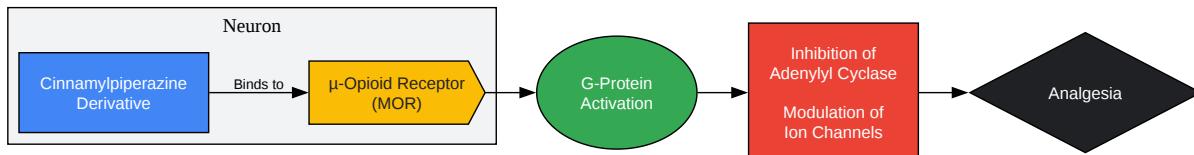


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Synthetic pathway to pro-apoptotic compounds.

The resulting bile acid-piperazinyl derivatives can induce apoptosis through mechanisms that often involve the mitochondrial pathway. This process is characterized by the generation of reactive oxygen species (ROS), which leads to mitochondrial dysfunction and the subsequent activation of the caspase cascade, ultimately resulting in programmed cell death.





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